

# Application Note: Synthesis Protocol for 11-Oxo Fluticasone Propionate Reference Standard

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## Compound of Interest

Compound Name: 11-Oxo Fluticasone Propionate

Cat. No.: B12324041

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## Abstract & Scope

This application note details the synthesis, purification, and characterization of **11-oxo fluticasone propionate** (

-difluoro-

-methyl-3,11-dioxo-17

-(propionyloxy)-androsta-1,4-diene-17

-carbothioic acid S-fluoromethyl ester).

As a key oxidative degradant and potential metabolite of Fluticasone Propionate (FP), this molecule is a critical Reference Standard (RS) for stability-indicating HPLC methods and impurity profiling. The protocol utilizes a controlled Jones Oxidation to selectively convert the

-hydroxyl group to a ketone while preserving the labile

-fluoromethyl thioester and

-propionate moieties.

## Chemical Strategy & Rationale

### The Synthetic Challenge

Fluticasone Propionate contains three sensitive functionalities:

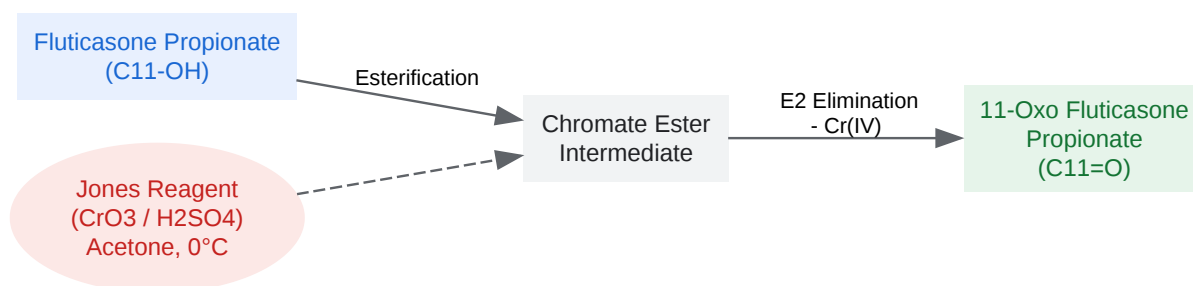
- -Hydroxyl: The target for oxidation.<sup>[1][2]</sup> It is sterically hindered by the -methyl and -methyl groups (angular methyls), requiring a potent oxidant.
- -Fluoromethyl Thioester: Susceptible to hydrolysis (acid/base) and potential oxidation (sulfoxide formation).
- -Propionate Ester: Susceptible to hydrolysis.

### The Solution: Controlled Jones Oxidation

While modern oxidants like Dess-Martin Periodinane (DMP) are mild, Jones Reagent (Chromic acid in acetone) remains the industrial gold standard for converting 11-hydroxy steroids to 11-ketones (e.g., Hydrocortisone

Cortisone).

- Selectivity: Thioesters are electron-deficient (due to the adjacent carbonyl), rendering the sulfur atom less nucleophilic and resistant to electrophilic oxidation by Chromic acid, unlike thioethers which oxidize rapidly.
- Kinetics: The oxidation of the secondary alcohol at C11 is rapid at , allowing for a kinetic separation between the desired reaction and potential side reactions.



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Figure 1: Reaction pathway for the selective oxidation of the 11-hydroxy group.

## Experimental Protocol

### Materials & Reagents

| Reagent                     | Purity/Grade          | Role               |
|-----------------------------|-----------------------|--------------------|
| Fluticasone Propionate (FP) | >99% (Ph.[3] Eur/USP) | Starting Material  |
| Chromium(VI) Oxide ( )      | Reagent Grade         | Oxidant Precursor  |
| Sulfuric Acid ( )           | Concentrated (98%)    | Acid Catalyst      |
| Acetone                     | HPLC Grade            | Solvent            |
| Isopropanol (IPA)           | ACS Reagent           | Quenching Agent    |
| Dichloromethane (DCM)       | ACS Reagent           | Extraction Solvent |

### Preparation of Jones Reagent (2.67 M)

Note: Commercial Jones reagent can be used. If preparing fresh:

- Dissolve 26.7 g of  
in 23 mL of concentrated  
.
- Dilute carefully with water to a total volume of 100 mL.
- Safety: This solution is corrosive and carcinogenic. Handle in a fume hood.

### Synthesis Procedure (Step-by-Step)

Step 1: Solubilization Dissolve Fluticasone Propionate (1.0 g, 2.0 mmol) in Acetone (50 mL) in a round-bottom flask. Ensure complete dissolution.

- Critical Parameter: The solution must be homogeneous. If FP precipitates upon cooling, increase solvent volume.

Step 2: Reaction Initiation Cool the flask to

using an ice/water bath. Stir magnetically. Add Jones Reagent dropwise (approx. 1.5 - 2.0 equivalents) until a persistent orange color remains (indicating excess oxidant).

- Observation: The solution will initially turn green (formation of Cr(III)) before maintaining the orange tint.

Step 3: Monitoring (IPC) Stir at

for 30–60 minutes. Monitor by TLC (Silica; 50% EtOAc/Hexane) or HPLC.

- Target: Disappearance of FP ( ) and appearance of a slightly less polar spot ( ).
- Caution: Do not extend reaction time unnecessarily to avoid ester hydrolysis.

Step 4: Quenching Add Isopropanol (5 mL) dropwise.

- Mechanism:[1][2][3][4][5][6][7] IPA reacts with residual Cr(VI) to form Acetone and Cr(III). The solution will turn distinctively green/blue-green. Stir for 10 minutes.

Step 5: Workup

- Concentrate the reaction mixture under reduced pressure (Rotavap, ) to remove most acetone (do not distill to dryness).
- Dilute the residue with Water (50 mL) and extract with Dichloromethane (3 x 30 mL).
- Combine organic layers.[8]

- Wash with Sat.

(2 x 30 mL) to remove acid residues.

- Wash with Brine (30 mL).

- Dry over anhydrous

, filter, and concentrate to yield the crude solid.

## Purification Strategy

For Reference Standard grade (>98% purity), recrystallization alone is often insufficient due to trace chromium retention.

- Flash Chromatography:

- Stationary Phase: Silica Gel (230-400 mesh).

- Eluent: Gradient 20%

40% Ethyl Acetate in Hexanes.

- Collection: Collect fractions containing the single major product.

- Final Crystallization:

- Dissolve the chromatographed solid in minimal hot Ethyl Acetate.

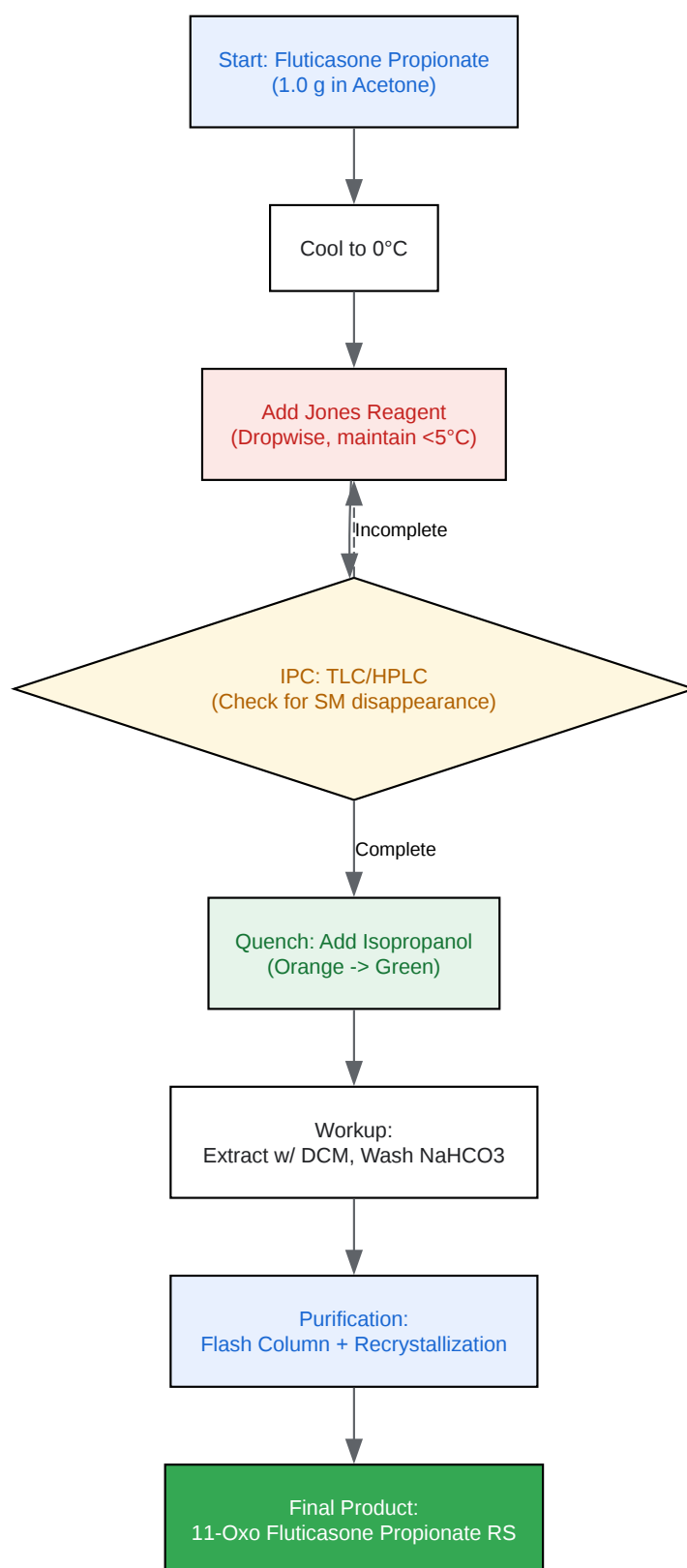
- Add Hexane dropwise until turbidity appears.

- Cool to

overnight. Filter and dry under vacuum at

.

## Process Workflow Diagram



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Figure 2: Operational workflow for the synthesis and isolation of the reference standard.

## Analytical Validation (Self-Validating System)

To qualify the material as a Reference Standard, the following data profile must be generated.

### Expected NMR Characteristics ( , 500 MHz, )

The oxidation is confirmed by the loss of the C11 proton and the shift of the angular methyl groups.

| Proton Assignment | Fluticasone Propionate ( ppm) | 11-Oxo Derivative ( ppm) | Diagnostic Change                         |
|-------------------|-------------------------------|--------------------------|-------------------------------------------|
| H-11              | ~4.4 - 4.5 (m)                | Absent                   | Primary Confirmation                      |
| H-19 (Angular Me) | ~1.51 (s)                     | ~1.2 - 1.4 (s)           | Significant shift due to C11=O anisotropy |
| H-1 (Olefin)      | ~7.1 (d)                      | ~7.6 - 7.8 (d)           | Deshielding due to extended conjugation   |
| S-CH2-F           | ~5.8 - 6.0 (dd)               | ~5.8 - 6.0 (dd)          | Must remain intact (Confirm stability)    |

### Mass Spectrometry (LC-MS)

- Parent Ion: Fluticasone Propionate ( ).
- Target Ion: 11-Oxo Derivative ( ).
- Observation: A mass shift of -2 Da confirms the loss of two hydrogen atoms (oxidation).

### Infrared Spectroscopy (FT-IR)

- New Band: Appearance of a ketone carbonyl stretch at  $\sim 1710\text{--}1720\text{ cm}^{-1}$  (C11=O), distinct from the enone (C3=O,  $\sim 1660\text{ cm}^{-1}$ ) and ester carbonyls ( $\sim 1740\text{ cm}^{-1}$ ).

## Safety & Handling

- Chromium(VI): Highly toxic, mutagenic, and carcinogenic. All weighing and handling must occur in a certified fume hood. Waste must be segregated as "Heavy Metal/Oxidizer" waste.
- Potent Compound: Fluticasone derivatives are potent corticosteroids. Use PPE (gloves, mask/respirator, lab coat) to prevent inhalation or skin absorption.
- Thioester Stability: Avoid using strong bases (NaOH, KOH) during workup, as this will hydrolyze the S-fluoromethyl ester to the carboxylic acid (Impurity A). Use only.

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